

Technical Guide: Toxicological Profiling & Handling of 4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde

CAS No.: 40705-22-4

Cat. No.: B1268771

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Executive Summary & Compound Identity

4-(Benzyloxy)-2-bromo-5-methoxybenzaldehyde (CAS: 100086-63-3) is a critical pharmaceutical intermediate, primarily utilized in the synthesis of quinazoline-based tyrosine kinase inhibitors (TKIs) such as Vandetanib (ZD6474).

As a specialized intermediate rather than a final marketed drug, comprehensive public toxicological datasets (e.g., chronic carcinogenicity studies) are limited. Consequently, safety assessment relies on Read-Across methodologies, Quantitative Structure-Activity Relationship (QSAR) analysis, and functional group reactivity profiling.

This guide synthesizes available physicochemical data with predictive toxicology to establish a handling framework for research environments.

Chemical Identity Table

Parameter	Details
CAS Number	100086-63-3
Molecular Formula	C ₁₅ H ₁₃ BrO ₃
Molecular Weight	321.17 g/mol
Key Functional Groups	Aryl Aldehyde (Electrophile), Aryl Bromide (Halogen), Benzyl Ether (Protecting Group)
Physical State	Solid (typically off-white to pale yellow powder)
Primary Application	Precursor for Vandetanib (VEGFR/EGFR inhibitor) synthesis

In Silico & Structural Alert Analysis (QSAR)

Expert Insight: In the absence of empirical animal data, we analyze the "warheads" on the molecule to predict biological reactivity.

The Aldehyde Electrophile (Protein Binding)

The aldehyde moiety at the C-1 position is the primary driver of acute toxicity and sensitization.

- Mechanism: Aldehydes act as electrophiles, reacting with nucleophilic amino acid residues (lysine, cysteine) on proteins to form Schiff bases.
- Toxicological Implication: This haptenization process is the mechanistic basis for Skin Sensitization (Category 1). High reactivity also correlates with non-specific cytotoxicity in mucosal membranes (eyes/lungs).

The Aryl Bromide & Benzyl Ether

- Aryl Bromide (C-2): Generally stable under physiological conditions but introduces lipophilicity (LogP increase), enhancing membrane permeability.
- Benzyl Ether (C-4): Acts as a metabolic "soft spot." In vivo, this group is susceptible to O-dealkylation, releasing the benzyl group and exposing a phenol.

Genotoxicity Alerts

Benzaldehyde derivatives can exhibit weak mutagenicity in in vitro assays due to DNA cross-linking potential, though the steric bulk of the bromine and benzyloxy groups may mitigate this compared to smaller aldehydes.

GHS Classification & Handling Framework

Derived from structural analogs (e.g., 4-benzyloxybenzaldehyde, 3,4,5-trimethoxybenzaldehyde) and functional group analysis.

Hazard Classification (GHS)

Researchers must treat this compound with the following default classification until specific data proves otherwise:

Hazard Class	Category	Hazard Statement	Rationale
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed	Analogous to benzaldehyde derivatives; aldehyde reactivity.
Skin Irritation	Cat 2	H315: Causes skin irritation	Electrophilic attack on dermal proteins.
Eye Irritation	Cat 2A	H319: Causes serious eye irritation	High sensitivity of ocular mucous membranes to aldehydes.
Skin Sensitization	Cat 1	H317: May cause allergic skin reaction	Schiff base formation (Haptenization).
STOT - SE	Cat 3	H335: May cause respiratory irritation	Inhalation of dust/fines.

Handling Protocols

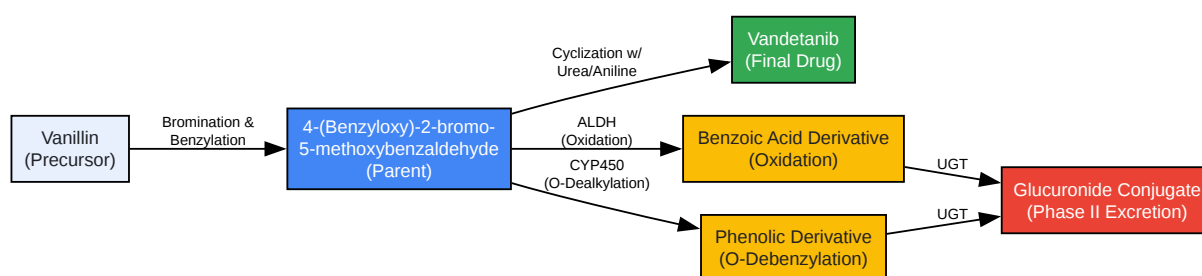
- Engineering Controls: All weighing and transfer operations must be conducted inside a Chemical Fume Hood or Powder Containment Enclosure to prevent inhalation of fines.
- PPE: Nitrile gloves (double-gloving recommended due to potential for organic solubility), safety goggles, and lab coat.
- Decontamination: In case of spill, neutralize with a dilute sodium bisulfite solution (reacts with aldehyde) before cleaning with soap and water.

Metabolic Fate & Reactivity Pathways

Understanding how the body (or a cell culture system) processes this molecule is vital for interpreting assay results.

Metabolic Pathway Diagram

The following diagram illustrates the synthesis context and the predicted metabolic breakdown (Phase I metabolism).



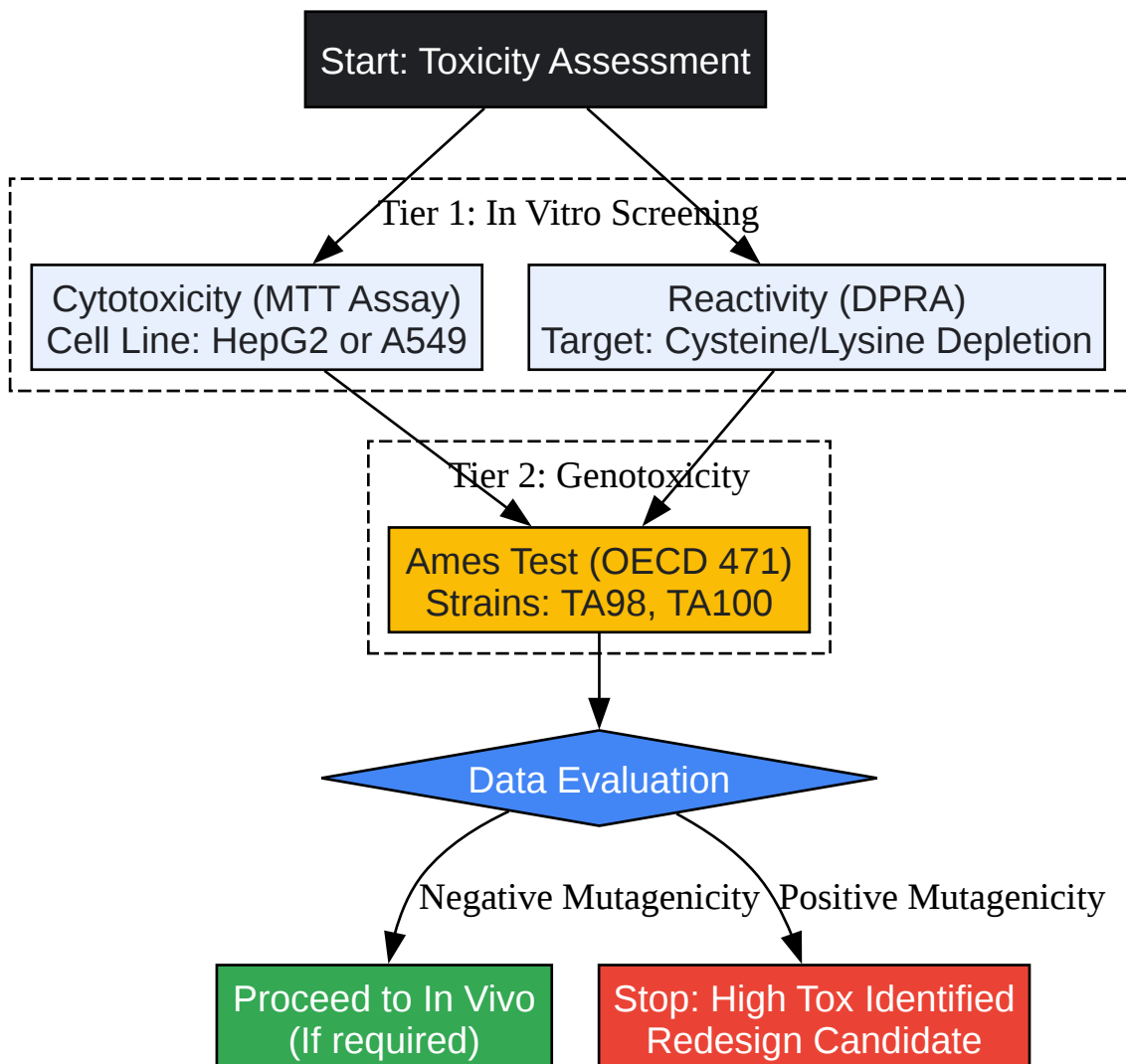
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Figure 1: Synthesis context (Vanillin to Vandetanib) and predicted metabolic fate via oxidation (ALDH) and debenzylation (CYP450).[1][2][3][4][5][6][7][8][9][10]

Experimental Toxicology Framework

For researchers needing to generate empirical data, do not rely on generic assays. Use these specific protocols validated for aldehyde-containing intermediates.

Workflow for Toxicity Assessment



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Figure 2: Tiered toxicological assessment workflow prioritizing cytotoxicity and genotoxicity screening.

Detailed Protocols

Protocol A: Direct Peptide Reactivity Assay (DPRA)

Purpose: To quantify skin sensitization potential (OECD TG 442C) by measuring the aldehyde's reactivity with synthetic peptides.

- Preparation: Dissolve test compound in Acetonitrile (ACN) to 100 mM.

- Incubation: Mix compound with Cysteine- and Lysine-containing peptides (1:10 and 1:50 molar ratios respectively) in phosphate buffer (pH 7.5).
- Duration: Incubate for 24 hours at 25°C in the dark.
- Analysis: Quantify remaining non-reacted peptide via HPLC-UV (220 nm).
- Interpretation: >13.89% average peptide depletion indicates a Sensitizer.

Protocol B: Bacterial Reverse Mutation (Ames Test)

Purpose: To assess mutagenicity caused by the aldehyde/bromide groups (OECD TG 471).

- Strains: *S. typhimurium* TA98 (frameshift) and TA100 (base-pair substitution).
- Activation: Perform with and without S9 metabolic activation (to mimic liver metabolism).
- Dosing: 5 concentrations (e.g., 5, 15, 50, 150, 500 µg/plate).
- Self-Validation: Include positive controls (e.g., Benzo[a]pyrene) and negative controls (DMSO).
- Note: Aldehydes can be bactericidal; ensure the highest dose does not kill the background lawn, which would yield false negatives.

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